

Structural differences between chromate and dichromate anions

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Compound of Interest

Compound Name: Cesium chromate

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A Comprehensive Guide to the Structural Differences Between Chromate and Dichromate Anions

For researchers, scientists, and professionals in drug development, a precise understanding of ionic structures is paramount. This guide provides an objective comparison of the structural disparities between chromate (CrO_4^{2-}) and dichromate ($\text{Cr}_2\text{O}_7^{2-}$) anions, supported by experimental data.

Introduction

Chromate and dichromate are oxoanions of chromium, with chromium in the +6 oxidation state in both species.[1][2][3][4] Despite this shared characteristic, their structures, and consequently some of their properties, differ significantly. These anions exist in a pH-dependent equilibrium, a crucial factor in their chemical behavior.[4][5][6] The vibrant yellow color of chromate solutions is characteristic of alkaline conditions, while the bright orange hue of dichromate is observed in acidic media.[5][6]

Molecular Structure

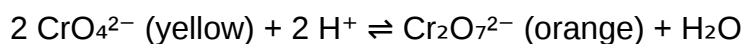
The fundamental structural difference lies in their composition and geometry. The chromate ion consists of a single chromium atom tetrahedrally bonded to four oxygen atoms.[5][7] In contrast, the dichromate ion is formed by two tetrahedral chromate units sharing a common oxygen atom.[1][5]

Table 1: Comparison of Structural Parameters

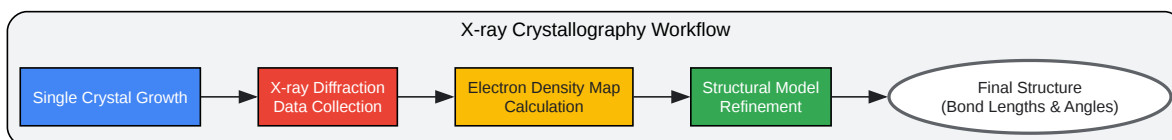
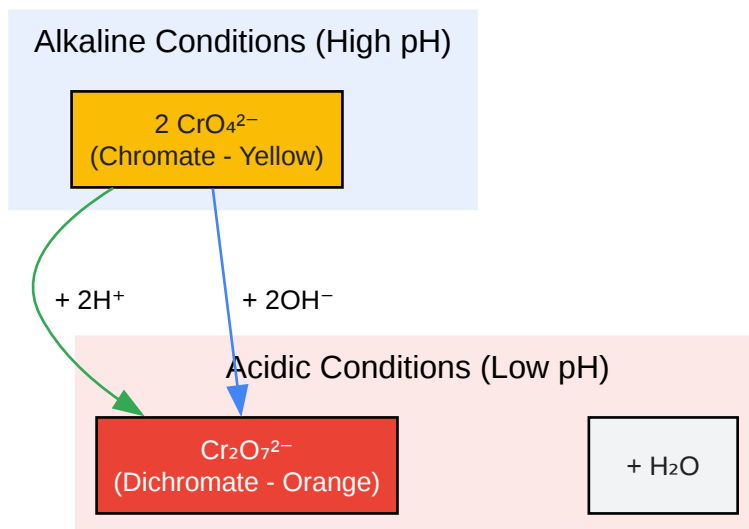
Parameter	Chromate (CrO ₄ ²⁻)	Dichromate (Cr ₂ O ₇ ²⁻)
Geometry	Tetrahedral	Two corner-sharing tetrahedra
Cr-O Bond Length (Terminal)	~1.62 Å	~1.63 Å[8]
Cr-O Bond Length (Bridging)	N/A	~1.79 Å[8]
O-Cr-O Bond Angle	~109.5°[7]	N/A
Cr-O-Cr Bond Angle	N/A	126°[1][7][9]
Oxidation State of Cr	+6[2][3][7]	+6[1][2][7]

Interconversion and Equilibrium

The interconversion between chromate and dichromate is a classic example of a chemical equilibrium influenced by pH. In alkaline solutions, the chromate ion is the predominant species. As the pH is lowered (becomes more acidic), two chromate ions condense to form a dichromate ion and a molecule of water.[5] This reversible reaction can be represented as:



Chromate-Dichromate Equilibrium



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com